

Application Notes and Protocols for Water Disinfection Studies Using Tetraglycine Hydroperiodide

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Compound of Interest

Compound Name: Tetraglycine hydroperiodide

CAS No.: 7097-60-1

Cat. No.: B15933695

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Tetraglycine hydroperiodide** (TGHP) for water disinfection studies. This document includes detailed information on its mechanism of action, efficacy against various microorganisms, and standardized protocols for conducting disinfection studies.

Introduction to Tetraglycine Hydroperiodide (TGHP)

Tetraglycine hydroperiodide is a chemical complex that serves as a stable, solid source of iodine for water disinfection. It is commonly formulated into tablets for portable water purification. When dissolved in water, TGHP releases free iodine (I_2) and hypoiodous acid (HIO), which are potent germicidal agents.^[1] These tablets are designed for ease of use in emergency situations, for travelers, and in military field operations.^{[1][2]}

The key advantages of TGHP tablets include their long shelf life when protected from moisture and their effectiveness against a broad spectrum of waterborne pathogens, including bacteria

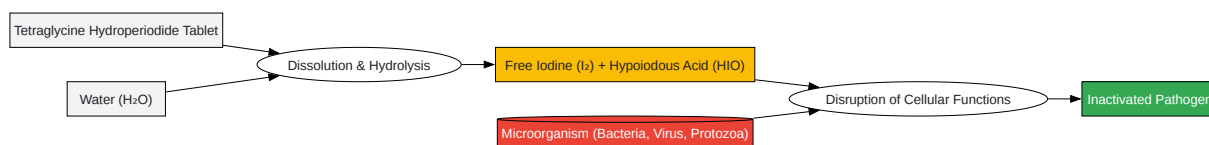
and viruses.[3] However, its efficacy against certain protozoan cysts, particularly *Cryptosporidium*, is limited.[4]

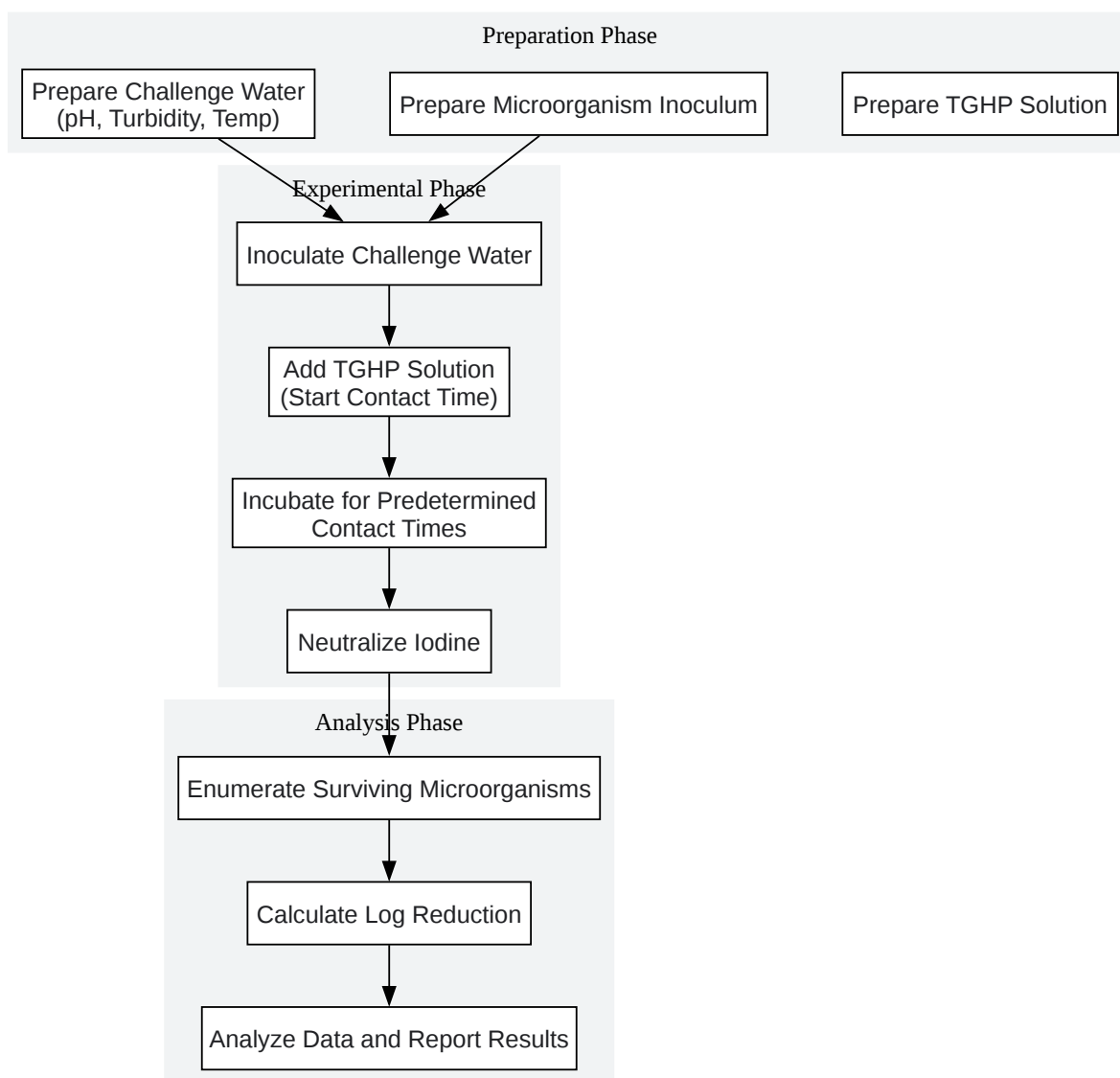
Mechanism of Action

The disinfection capability of **Tetraglycine hydroperiodide** is derived from the release of iodine into the water. The process can be summarized as follows:

- **Dissolution:** The TGHP tablet dissolves in water, releasing the **tetraglycine hydroperiodide** complex.
- **Hydrolysis:** The complex hydrolyzes to release elemental iodine (I_2).
- **Equilibrium:** The elemental iodine then equilibrates in the water to form hypiodous acid (HIO). Both I_2 and HIO are the primary disinfecting species.[1]
- **Cellular Inactivation:** These iodine species are powerful oxidizing agents that readily penetrate the cell walls of microorganisms. They disrupt essential proteins, nucleic acids, and enzymes, leading to rapid inactivation and death of the pathogen.

The following diagram illustrates the proposed mechanism of action:





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